

Application Notes and Protocols: Experimental Models for Avitriptan-Induced Vasoconstriction

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Compound of Interest

Compound Name: Avitriptan

Cat. No.: B195663

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Introduction

Avitriptan (BMS-180048) is a potent 5-HT_{1B/1D} receptor agonist developed for the acute treatment of migraine.[1][2] Its therapeutic efficacy is believed to stem from its ability to induce vasoconstriction of cranial blood vessels.[3] However, understanding the potential for vasoconstriction in other vascular beds, such as the coronary arteries, is crucial for assessing its cardiovascular safety profile.[1][4] This document provides detailed application notes and protocols for established experimental models used to characterize **Avitriptan**-induced vasoconstriction.

Data Presentation

The following tables summarize the quantitative data on the vasoconstrictor effects of **Avitriptan** in key preclinical models.

Table 1: In Vivo Vasoconstrictor Potency of **Avitriptan** in Anesthetized Pigs

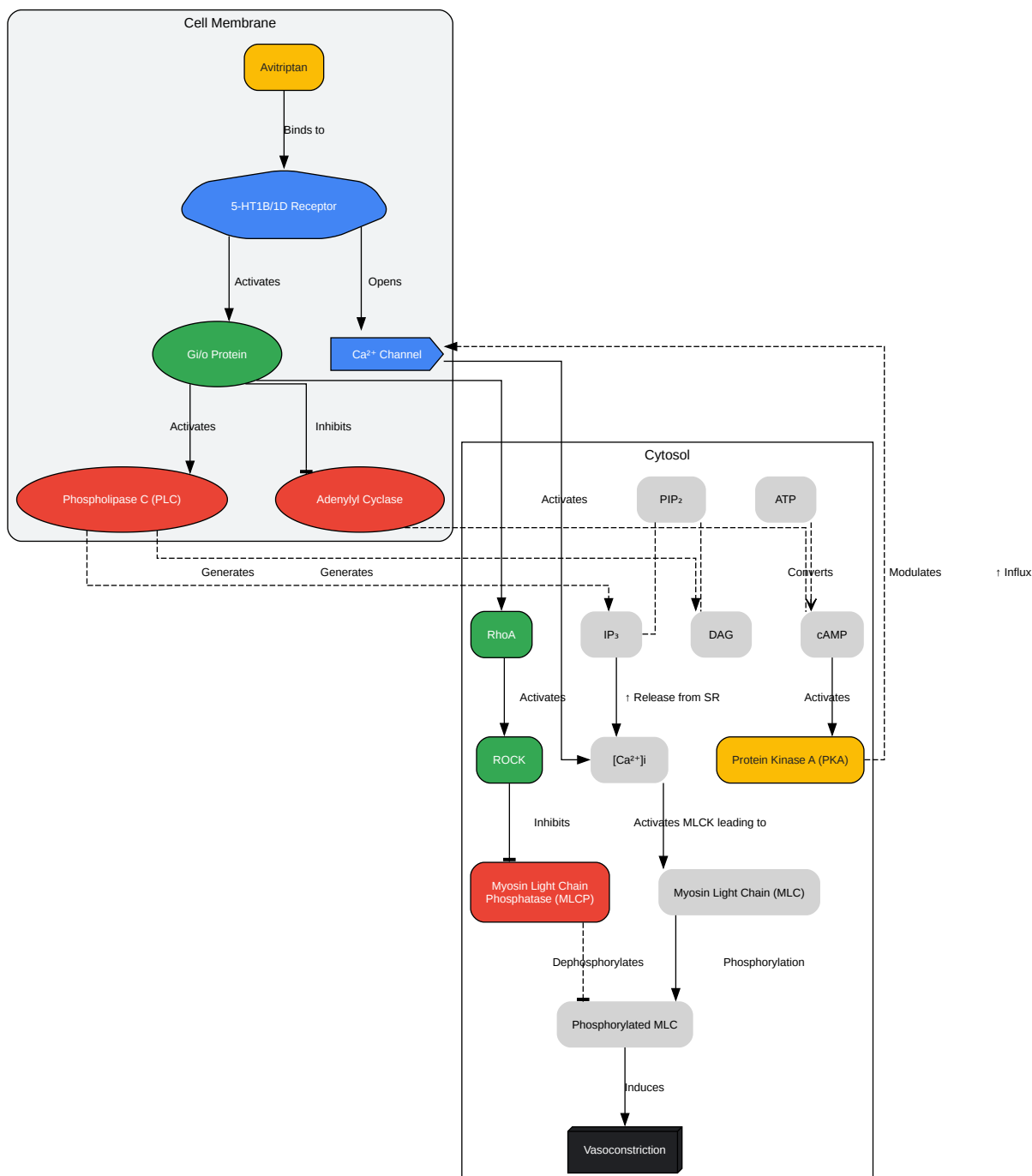
Drug	Parameter	Value	Units
Avitriptan	ED50 (carotid arteriovenous anastomotic blood flow)	76 ± 23	µg·kg ⁻¹
		132 ± 40	nmol·kg ⁻¹
Sumatriptan (comparator)	ED50 (carotid arteriovenous anastomotic blood flow)	63 ± 17	µg·kg ⁻¹
		158 ± 43	nmol·kg ⁻¹

Table 2: Ex Vivo Vasoconstrictor Potency and Efficacy of **Avitriptan** in Human Isolated Coronary Artery

Drug	Parameter	Value	Units
Avitriptan	pD2	7.39 ± 0.09	-
Emax (% of 100 mM K ⁺ contraction)	13.0 ± 4.5	%	
Sumatriptan (comparator)	pD2	6.33 ± 0.09	-
Emax (% of 100 mM K ⁺ contraction)	15.5 ± 2.3	%	

Signaling Pathway

Avitriptan mediates its vasoconstrictor effects primarily through the activation of 5-HT1B and 5-HT1D receptors, which are G-protein coupled receptors (GPCRs) linked to the Gi/o signaling pathway.



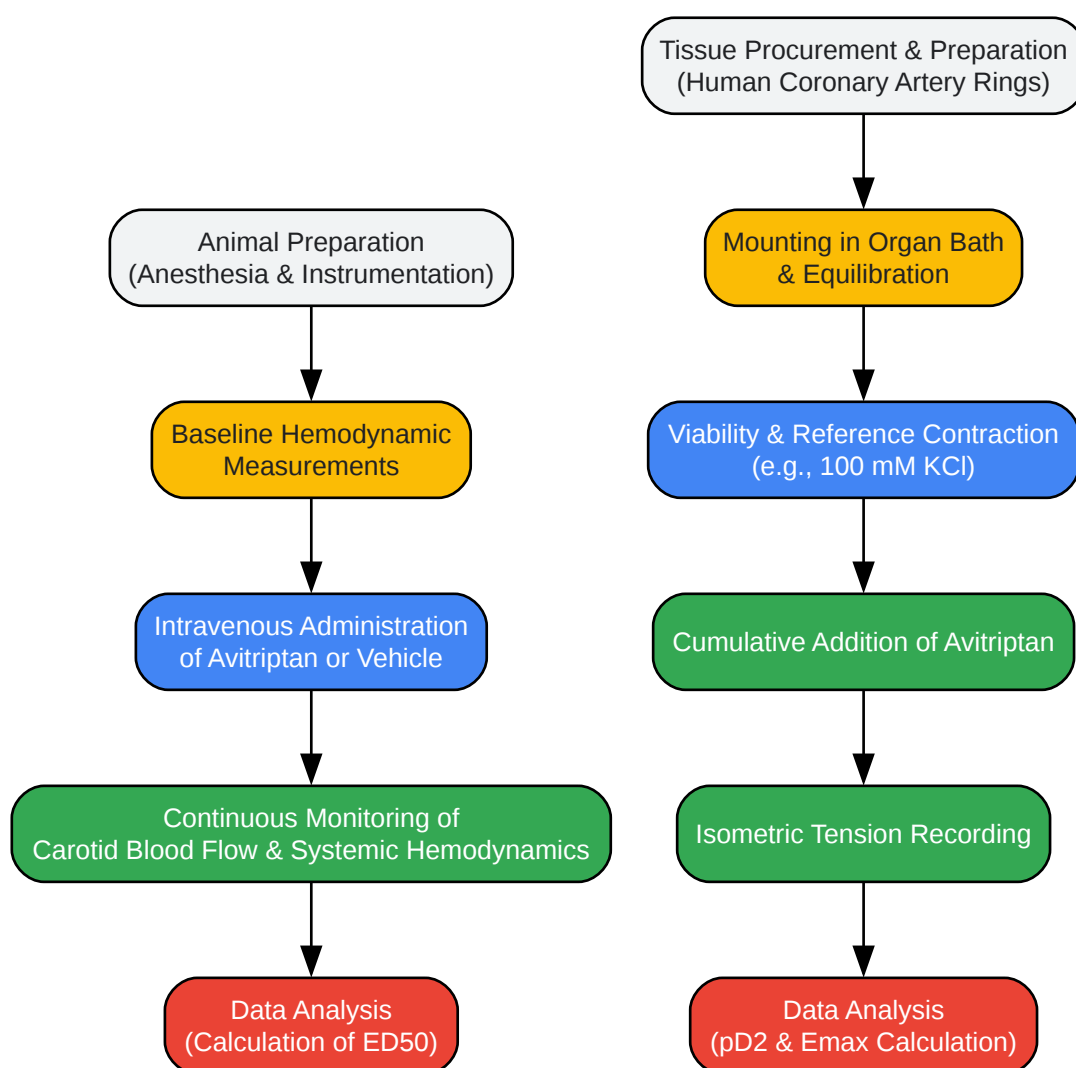
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Caption: Avitriptan Signaling Pathway.

Experimental Protocols

In Vivo Model: Anesthetized Pig Carotid Artery Blood Flow

This model is predictive of the therapeutic potential of anti-migraine drugs by measuring their effect on carotid arteriovenous anastomotic blood flow.



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References

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